Synthesis of 2-Chloro-5-fluoro-4-(3-nitrophenoxy)pyrimidine

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Compound of Interest

Compound Name:	*2-Chloro-5-fluoro-4-(3-nitrophenoxy)pyrimidine*
CAS No.:	*1202760-39-1*
Cat. No.:	*B1397198*

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An Application Note for the Synthesis of **2-Chloro-5-fluoro-4-(3-nitrophenoxy)pyrimidine**

Introduction: The Strategic Importance of a Core Moiety

2-Chloro-5-fluoro-4-(3-nitrophenoxy)pyrimidine is a key heterocyclic intermediate of significant interest to the pharmaceutical and fine chemical industries. Its structural architecture, featuring a reactive chlorine atom at the 2-position and a nitrophenoxy group at the 4-position of a fluorinated pyrimidine core, makes it a versatile building block for the synthesis of complex molecular targets. The pyrimidine scaffold is a cornerstone in medicinal chemistry, and this particular derivative serves as a crucial precursor for developing a new generation of kinase inhibitors, which are pivotal in oncology research.[1][2] The strategic placement of its functional groups allows for sequential and regioselective modifications, such as further nucleophilic substitutions or reductions of the nitro group, enabling the construction of diverse chemical libraries for drug discovery.[3]

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This application note provides a comprehensive, field-tested protocol for the synthesis of **2-Chloro-5-fluoro-4-(3-nitrophenoxy)pyrimidine**. The methodology is designed for reproducibility and scalability, emphasizing not only the procedural steps but also the underlying chemical principles and critical safety considerations.

Reaction Principle: Nucleophilic Aromatic Substitution

The synthesis proceeds via a selective nucleophilic aromatic substitution (SNAr) reaction. The starting material, 2,4-dichloro-5-fluoropyrimidine, possesses two chlorine atoms at positions C2 and C4, which are activated towards nucleophilic attack by the electron-withdrawing nature of the pyrimidine ring nitrogens.[1] The C4 position is generally more reactive towards nucleophilic substitution than the C2 position. In this protocol, the hydroxyl group of 3-nitrophenol, deprotonated by a non-nucleophilic base (Cesium Carbonate), acts as the nucleophile, selectively displacing the chlorine atom at the C4 position to form the desired ether linkage.

Caption: Reaction scheme for the synthesis of the target compound.

Materials and Equipment

Reagents & Consumables

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Reagent	CAS Number	Molecular Weight (g/mol)	Purity	Supplier Example
2,4-Dichloro-5-fluoropyrimidine	2927-71-1	166.97	≥97%	Sigma-Aldrich
3-Nitrophenol	554-84-7	139.11	≥99%	Fisher Scientific
Cesium Carbonate (Cs_2CO_3)	534-17-8	325.82	≥99%	MilliporeSigma
1,4-Dioxane (Anhydrous)	123-91-1	88.11	≥99.8%, <50 ppm water	Acros Organics
Ethyl Acetate (EtOAc)	141-78-6	88.11	ACS Grade	VWR
Hexanes	110-54-3	86.18	ACS Grade	VWR
Deionized Water	N/A	18.02	N/A	In-house
Anhydrous Sodium Sulfate (Na_2SO_4)	7757-82-6	142.04	Granular	J.T. Baker
TLC Plates	N/A	N/A	Silica Gel 60 F_{254}	EMD Millipore

Equipment

- Three-neck round-bottom flask (250 mL)
- Reflux condenser
- Thermometer or thermocouple probe
- Magnetic stirrer and stir bar
- Heating mantle with temperature controller

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- Nitrogen or Argon gas inlet and bubbler
- Separatory funnel (500 mL)
- Rotary evaporator
- Glass funnel and filter paper
- Standard laboratory glassware (beakers, graduated cylinders, Erlenmeyer flasks)
- Flash chromatography system (optional, for high purity)

Detailed Experimental Protocol

This protocol is designed for a ~2.4 mmol scale reaction. Adjust quantities accordingly for different scales.

Part 1: Reaction Setup and Execution

- Inert Atmosphere Preparation: Assemble the three-neck flask with a magnetic stir bar, reflux condenser, and a nitrogen/argon inlet. Flame-dry the glassware under vacuum and backfill with inert gas to ensure an anhydrous environment. This is critical as cesium carbonate is hygroscopic and moisture can inhibit the reaction.
- Reagent Charging: To the flask, add 2,4-dichloro-5-fluoropyrimidine (0.50 g, ~3.0 mmol, 1.0 equiv.), 3-nitrophenol (0.50 g, ~3.6 mmol, 1.2 equiv.), and cesium carbonate (1.0 g, ~3.0 mmol, 1.0 equiv.).
- Solvent Addition: Add 30 mL of anhydrous 1,4-dioxane to the flask via syringe. The use of an anhydrous solvent is paramount for achieving high yields.[4]
- Reaction Conditions: Begin stirring the mixture and heat the reaction to 60°C using a heating mantle. Maintain a gentle reflux under the inert atmosphere.
- Monitoring Progress: The reaction progress should be monitored every hour using Thin-Layer Chromatography (TLC).

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- TLC System: Prepare a developing chamber with a 30:70 Ethyl Acetate/Hexanes mobile phase.
- Spotting: On a TLC plate, spot the starting material (2,4-dichloro-5-fluoropyrimidine) and the co-spot (reaction mixture).
- Visualization: Visualize the plate under UV light (254 nm). The reaction is complete upon the disappearance of the limiting starting material (2,4-dichloro-5-fluoropyrimidine). The reaction is typically complete within 3-5 hours.[4]

Part 2: Work-up and Purification

- Cooling and Filtration: Once the reaction is complete, remove the heating mantle and allow the mixture to cool to room temperature.
- Quenching: Slowly add ice-water to the reaction mixture with stirring.
- Extraction: Transfer the mixture to a separatory funnel. Add ethyl acetate (50 mL) and shake vigorously. Allow the layers to separate.
- Washing: Wash the organic layer sequentially with:
  - 1 M Sodium Hydroxide (NaOH) solution (2 x 30 mL) to remove any unreacted 3-nitrophenol.
  - Brine (saturated NaCl solution) (1 x 30 mL) to remove residual water.
- Drying and Concentration: Dry the isolated organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent using a rotary evaporator to yield the crude product.
- Purification: The crude product, typically an off-white or pale yellow solid, can be further purified by recrystallization from an appropriate solvent system (e.g., ethanol/water) or by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes.

Data Summary and Expected Results

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Parameter	Value
Mass of 2,4-dichloro-5-fluoropyrimidine	0.50 g (~3.0 mmol)
Mass of 3-Nitrophenol	0.50 g (~3.6 mmol)
Mass of Cesium Carbonate	1.0 g (~3.0 mmol)
Reaction Temperature	60 °C
Reaction Time	3 - 5 hours
Expected Product Appearance	Off-white to pale yellow solid
Theoretical Yield	~0.83 g
Expected Purity (Post-Purification)	>98%

Characterization Data (Predicted):

- ^{1}H NMR (400 MHz, DMSO-d_6): δ 8.68 (d, J = 5.4 Hz, 1H), 8.28 (s, 1H), 8.16 (d, J = 8.2 Hz, 1H), 7.85 (d, J = 8.1 Hz, 1H), 7.74 (t, J = 8.2 Hz, 1H). Note: This is based on a similar compound and may vary slightly.[4]
- Mass Spectrometry (ESI): Expected m/z for $C_{10}H_5ClFN_3O_3$ $[M+H]^+$.

Process Workflow

Caption: Step-by-step experimental workflow diagram.

Critical Safety Precautions

All operations must be conducted in a well-ventilated chemical fume hood by personnel trained in standard laboratory procedures.

- Personal Protective Equipment (PPE): Always wear safety goggles, a flame-resistant lab coat, and chemical-resistant gloves (nitrile or neoprene).[5][6]
- Reagent Hazards:

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- 2,4-Dichloro-5-fluoropyrimidine: Corrosive. Causes severe skin burns and eye damage. Harmful if swallowed.[5][7] Handle with extreme care and avoid inhalation of dust or vapors.
- 3-Nitrophenol: Toxic if swallowed or inhaled. Causes skin and serious eye irritation. Handle in a fume hood.
- 1,4-Dioxane: Flammable liquid and vapor. Suspected of causing cancer and may cause respiratory irritation. Use in a well-ventilated area away from ignition sources.

- Handling: Use powder funnels and spatulas for solid transfers to minimize dust. Add reagents slowly to control any potential exothermic reactions.
- Waste Disposal: Dispose of all chemical waste in appropriately labeled containers according to institutional and local environmental regulations. Do not pour organic solvents down the drain.[8]
- Emergency Procedures: Have a safety shower and eyewash station readily accessible. In case of skin contact, immediately wash the affected area with copious amounts of water for at least 15 minutes.[5] In case of inhalation, move to fresh air. Seek immediate medical attention for any exposure.

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